

GC-MS fragmentation pattern of 1-Chloro-4-(1-chloroethyl)benzene

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Compound of Interest

Compound Name: 1-Chloro-4-(1-chloroethyl)benzene

CAS No.: 20001-65-4

Cat. No.: B3049257

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Title: Technical Deep Dive: GC-MS Characterization of **1-Chloro-4-(1-chloroethyl)benzene**

Executive Summary

This guide provides a definitive technical analysis of the gas chromatography-mass spectrometry (GC-MS) fragmentation pattern of **1-Chloro-4-(1-chloroethyl)benzene** (

). Primarily utilized as a chemical intermediate in the synthesis of agrochemicals and polymerization catalysts, this compound presents a unique mass spectral signature due to the interplay between its aromatic and aliphatic chlorine substituents.

This document contrasts the target analyte's spectral performance against its structural analogs—specifically 1-chloro-4-ethylbenzene (the non-chlorinated alkyl precursor) and 1-(1-chloroethyl)benzene (the non-chlorinated ring analog)—to equip researchers with the diagnostic criteria necessary for unambiguous identification in complex matrices.

Chemical Profile & Structural Context

The molecule features two distinct chlorine environments:

- Aromatic Chlorine (Clc1ccc(cc1)CCCl): Bonded to the para position of the benzene ring. High bond dissociation energy; resistant to initial fragmentation.
- Benzylic Chlorine (Clc1ccc(cc1)CCCl): Bonded to the ethyl side chain. Labile; prone to heterolytic cleavage under Electron Ionization (EI).

Property	Data
IUPAC Name	1-Chloro-4-(1-chloroethyl)benzene
CAS Number	20001-65-4
Molecular Formula	<chem>ClC1=CC=C(C=C1)CCCl</chem>
Exact Mass (<chem>ClC1=CC=C(C=C1)CCCl</chem>)	174.00 Da
Key Structural Feature	Para-substituted benzylic chloride

Experimental Protocol

To ensure reproducible fragmentation, the following GC-MS parameters are recommended. This protocol minimizes thermal degradation prior to ionization while maximizing resolution from isomeric impurities.

Instrument Configuration

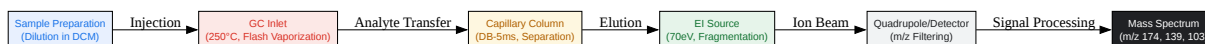
- System: Agilent 7890B GC / 5977A MSD (or equivalent).
- Column: DB-5ms UI (30 m
0.25 mm
0.25 μ m).

- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Inlet: Splitless (250°C), Purge flow 50 mL/min at 0.75 min.

MS Acquisition Parameters

- Source Temp: 230°C (Standard EI).
- Quad Temp: 150°C.
- Ionization Energy: 70 eV.
- Scan Range:
40 – 350.
- Solvent Delay: 3.0 min.

Workflow Visualization



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Figure 1: Optimized GC-MS workflow for halogenated alkylbenzenes.

Fragmentation Analysis (The Core)

The mass spectrum of **1-Chloro-4-(1-chloroethyl)benzene** is dominated by the stability of the benzylic cation.

Molecular Ion and Isotope Pattern

Unlike non-halogenated hydrocarbons, the molecular ion () cluster is definitive due to the presence of two chlorine atoms.

- (

174): Represents

.

- (

176): Represents

.

- (

178): Represents

.

- Diagnostic Ratio: The intensity ratio is approximately 100 : 64 : 10 (). Observation of this triplet confirms the substitution pattern immediately.

Primary Fragmentation Pathway (-Cleavage)

The base peak is formed by the loss of the aliphatic chlorine atom. The benzylic bond is significantly weaker than the aromatic bond.

- Base Peak (

139): The resulting cation is a p-chlorinated secondary benzyl cation (stabilized by resonance).

- Isotope Pattern (

139): Since one Cl remains (the aromatic one), this peak shows a 3:1 ratio at 139 and 141.

Secondary Fragmentation

The

139 ion undergoes further degradation, primarily losing HCl or the remaining chlorine to form hydrocarbon fragments.

- 103 (

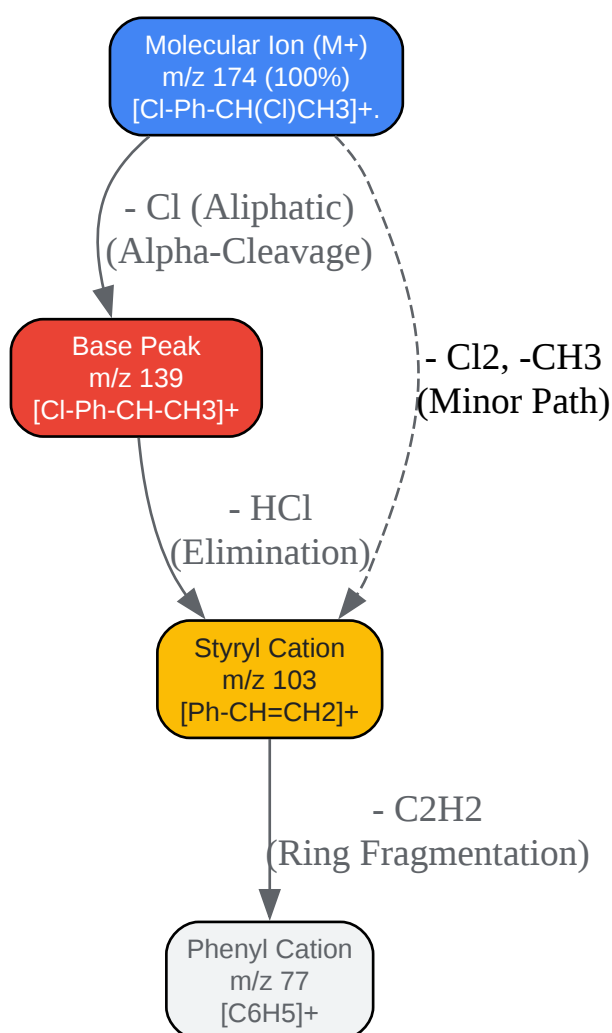
): Formed by the loss of HCl from the

139 fragment (or Cl loss followed by H rearrangement). This is the characteristic styrene cation.

- 77 (

): The phenyl cation, formed after the complete stripping of the side chain and substituents.

Fragmentation Mechanism Diagram



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Figure 2: Mechanistic pathway of EI fragmentation showing the dominant loss of the benzylic chlorine.

Comparative Analysis: Diagnostic Specificity

To validate the identity of **1-Chloro-4-(1-chloroethyl)benzene**, it must be distinguished from its likely synthetic precursors and structural isomers.

Comparison Table: Target vs. Alternatives

Feature	Target: 1-Chloro-4-(1-chloroethyl)benzene	Alternative 1: 1-Chloro-4-ethylbenzene	Alternative 2: 1-(1-chloroethyl)benzene
Role	Final Product / Intermediate	Starting Material (Unchlorinated side chain)	Analog (Unchlorinated Ring)
Formula			
MW ()	174	140	140
Isotope Pattern	9:6:1 ()	3:1 ()	3:1 ()
Base Peak	139 ()	125 ()	105 ()
Key Distinction	Presence of 139/141 doublet. [1] [2]	Loss of Methyl dominates over loss of Cl.	Loss of Cl yields non-chlorinated cation (105).

Performance Insight

- Vs. 1-Chloro-4-ethylbenzene: The target is easily distinguished by the shift in molecular weight (+34 Da) and the switch in primary fragmentation. While ethylbenzene derivatives typically lose the terminal methyl group () to form a tropylium ion, the introduction of the benzylic chlorine in the target molecule makes the bond the weakest link, shifting the base peak mechanism entirely to Cl loss.
- Vs. Isomers (Ortho/Meta): The mass spectra of 1-chloro-2-(1-chloroethyl)benzene (ortho) and the para-isomer (target) are nearly identical. Differentiation relies on Retention Time. The ortho-isomer generally elutes earlier on non-polar columns (e.g., DB-5) due to steric shielding reducing the boiling point, though this must be confirmed with a standard for the specific column phase used [1].

References

- NIST Mass Spectrometry Data Center. (2023). Mass Spectrum of Benzene, 1-chloro-4-(1-chloroethyl)-. National Institute of Standards and Technology.[1][2][3] [\[Link\]](#)
- McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra (4th ed.). University Science Books.
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Sources

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- 2. Benzene, (1-chloroethyl)- [\[webbook.nist.gov\]](https://webbook.nist.gov)
- 3. Benzene, 1-(1-chloroethyl)-4-(chloromethyl)- [\[webbook.nist.gov\]](https://webbook.nist.gov)

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